

What is the Tun-AI project for tuna research?

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An In-depth Technical Guide to the Tun-AI Project for Tuna Research

Introduction

The Tun-AI project, a collaborative effort by Spanish researchers, the fishing industry, and technology partners like Satlink and Komorebi AI, represents a significant advancement in marine biology and fisheries management.[1][2][3][4] This initiative leverages artificial intelligence to enhance our understanding of tuna ecology by processing vast amounts of data from echosounder buoys deployed on drifting Fish Aggregating Devices (dFADs).[1][3] These dFADs are instrumental in modern tuna fishing, accounting for up to 36% of the global tropical tuna catch.[1][3] The Tun-AI tool provides accurate predictions of tuna biomass, which not only aids in sustainable fishing practices but also offers invaluable data for scientific research.[1][3][5]

Core Technology and Methodology

Tun-AI employs a suite of machine learning models to estimate tuna biomass beneath a dFAD at any given time.[1][3][4] The system is designed to distinguish the acoustic signal of tuna from other marine species by recognizing their characteristic daily migration patterns around dFADs.[1][3][4] To achieve this, the models analyze a 3-day window of echosounder data, which allows them to capture these specific spatio-temporal behaviors.[6][7][8][9][10]

The project's foundation is the integration of multiple data streams:

- Echosounder Buoy Data: Real-time acoustic data and biomass estimates from buoys attached to dFADs.[1][3]

- Oceanographic Data: Remote-sensing data on environmental conditions such as ocean currents, water temperature, and phytoplankton presence from sources like the Copernicus Marine Service (CMEMS).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Fisheries Data: Historical catch data from fishing vessel logbooks, which serves as the ground truth for training the AI models.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

Data Presentation

The performance of the Tun-AI models has been rigorously evaluated. The quantitative data below summarizes the key performance metrics of the system.

Table 1: Tun-AI Model Performance Metrics

Performance Metric	Model Type	Value	Description
Accuracy	Binary Classification	>92%	Accuracy in distinguishing the presence or absence of tuna with a threshold of 10 metric tons. [1] [2] [11]
F1-Score	Binary Classification	0.925	For a model using a 3-day echosounder window and oceanographic data to classify biomass as above or below 10 metric tons. [6]
Average Relative Error	Regression	28%	The average relative error in direct biomass estimation when compared to ground-truthed measurements from fishing vessels. [1] [2] [3] [11]
Mean Absolute Error (MAE)	Regression (Gradient Boosting)	21.6 t	The average absolute difference between the estimated and actual tuna biomass in metric tons. [6]
Symmetric Mean Absolute Percentage Error (sMAPE)	Regression (Gradient Boosting)	29.5%	A percentage error metric that is less biased than MAPE when dealing with zero or near-zero actual values. [6]

Experimental Protocols

The development and validation of the Tun-AI system follow a detailed experimental protocol, from data acquisition to model deployment.

Data Acquisition and Preprocessing

- **Echosounder Data Collection:** Satlink echosounder buoys attached to dFADs periodically sample the water column beneath them, providing biomass estimates and GPS coordinates. [1][3][12] This data is transmitted via satellite.
- **Data Integration:** The Tun-AI pipeline merges the buoy data with corresponding oceanographic data and FAD logbook data from fishing fleets. [5][7] This involves linking each fishing event (a "set") to a specific buoy using its ID and model. [7]
- **Feature Engineering:** To capture the daily behavioral patterns of tuna, features are engineered from a 72-hour window of echosounder data preceding a fishing event. [6][7][9] [10] Time and position-derived features are also incorporated. [6]

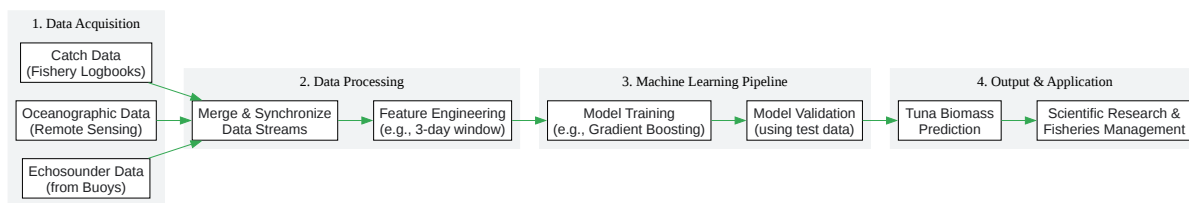
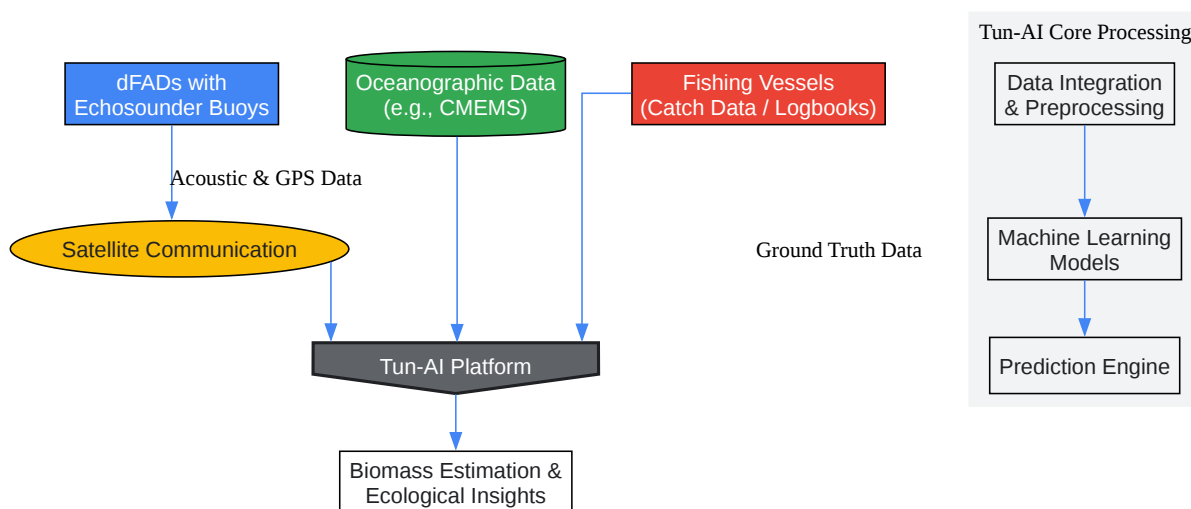
Machine Learning Model Training and Evaluation

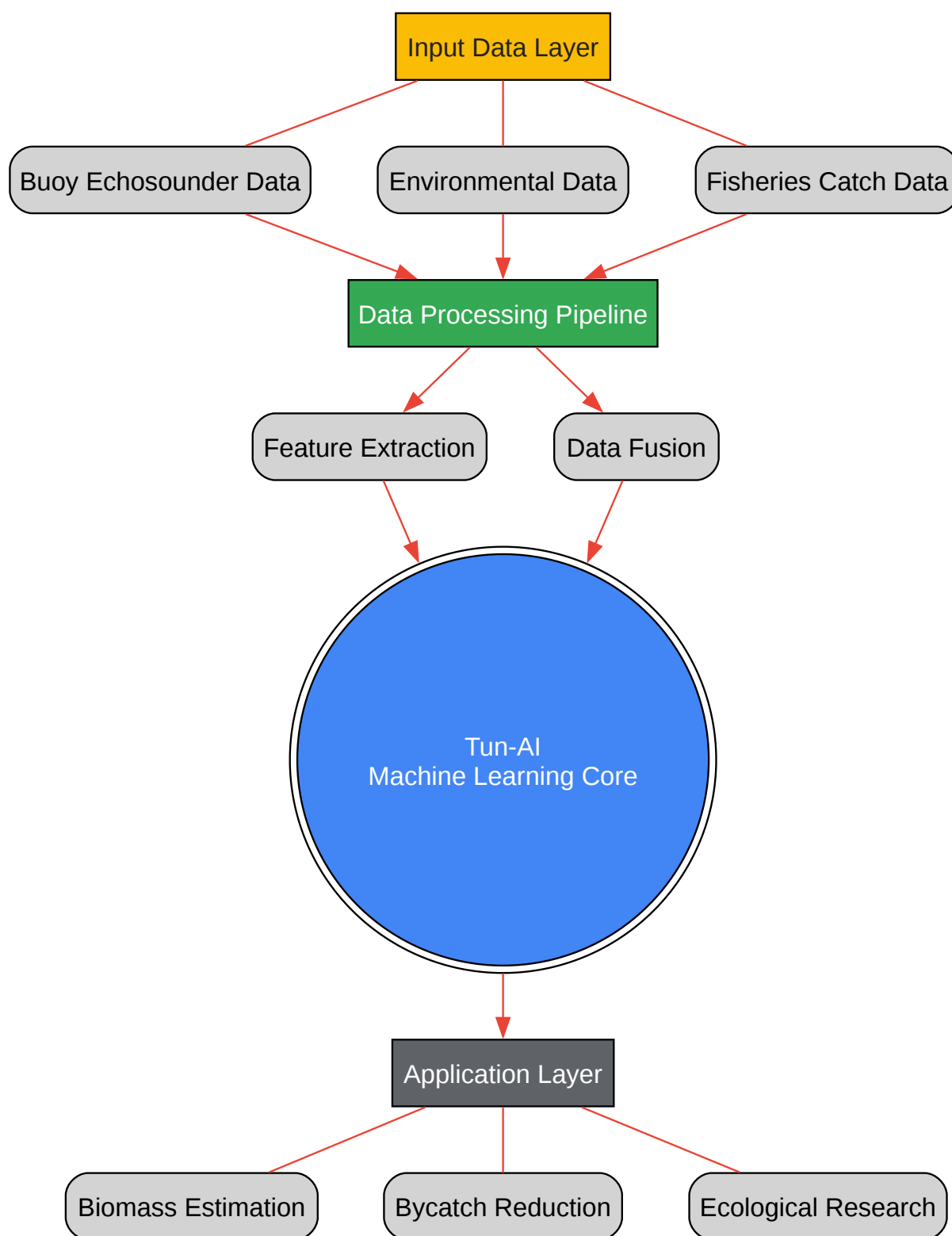
- **Model Selection:** Various machine learning models are evaluated, with Gradient Boosting models often performing best for direct biomass estimation (regression tasks). [6]
- **Training Data:** The models are trained on a large dataset of over 5,000 fishing "set" events, where the reported catch in metric tons serves as the supervised learning signal (the ground truth). [6][7][8]
- **Prediction Tasks:** The models are trained for several distinct tasks:
 - **Binary Classification:** Predicting whether the tuna biomass is above or below a set threshold (e.g., 10 metric tons). [6][7]
 - **Ternary Classification:** Categorizing the biomass as low, medium, or high based on predefined tonnage ranges. [7]
 - **Regression:** Directly estimating the specific amount of tuna biomass in metric tons. [6][7]

- Validation: The models' performance is validated against real-world catch data that was not used during the training process to ensure the accuracy and generalizability of the predictions.[\[1\]](#)[\[3\]](#)

Visualizations

The following diagrams illustrate the key processes and relationships within the Tun-AI project.





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